

molecular weight and formula of 1-(Aminomethyl)cyclopentanol

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Compound of Interest

Compound Name: 1-(Aminomethyl)cyclopentanol

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An In-depth Technical Guide to 1-(Aminomethyl)cyclopentanol

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **1-(Aminomethyl)cyclopentanol**, tailored for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

1-(Aminomethyl)cyclopentanol is an organic compound featuring a cyclopentane ring substituted with both an aminomethyl and a hydroxyl group.^[1] This structure imparts properties of both amines and alcohols, such as the ability to form hydrogen bonds, which influences its solubility in polar solvents.^[1] It is primarily utilized as a building block or intermediate in the synthesis of more complex pharmaceutical compounds.^{[1][2]}

Table 1: Quantitative Data for **1-(Aminomethyl)cyclopentanol**

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₃ NO	[1] [2] [3]
Molecular Weight	115.17 g/mol	[2] [3]
CAS Number	45511-81-7	[1] [2] [3]
IUPAC Name	1-(aminomethyl)cyclopentan-1-ol	[3]
Appearance	Colorless liquid or light yellow crystalline solid	[1] [2]
Solubility	Soluble in water	[1] [2]

Synthesis of 1-(Aminomethyl)cyclopentanol Hydrochloride

A common method for the synthesis of **1-(Aminomethyl)cyclopentanol** is through the reduction of a cyclopentanone derivative.[\[3\]](#) The following is a detailed experimental protocol for the synthesis of its hydrochloride salt starting from 1-hydroxycyclopentanecarbonitrile.

Experimental Protocol: Synthesis from 1-Hydroxycyclopentanecarbonitrile[\[2\]](#)

Materials:

- Cyclopentanone
- Trimethylsilyl cyanide (TMSCN)
- Zinc bromide (ZnBr₂)
- Lithium aluminum hydride (LiAlH₄)
- Tetrahydrofuran (THF), anhydrous
- Water

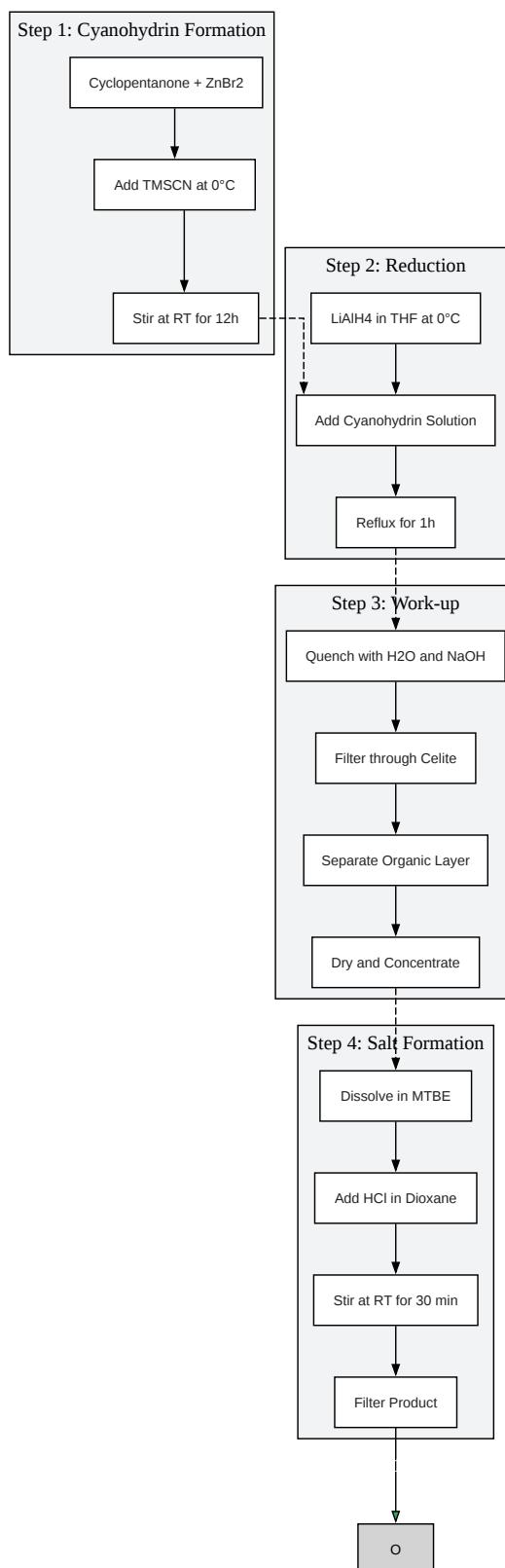
- 4M Sodium hydroxide (NaOH) aqueous solution
- Potassium hydroxide (KOH)
- Sodium sulfate (Na₂SO₄)
- Methyl tert-butyl ether (MTBE)
- 4N Hydrochloric acid (HCl) in dioxane
- Diatomaceous earth

Procedure:

- Formation of Cyanohydrin:
 - To a mixture of cyclopentanone (5.50 g, 65.0 mmol) and ZnBr₂ (0.20 g, 8.00 mmol), cooled in an ice bath, slowly add TMSCN (10.0 mL, 73.4 mmol).
 - Stir the reaction mixture at room temperature for 12 hours.
- Reduction of the Cyanohydrin:
 - Slowly add the resulting cyanohydrin solution dropwise to a suspension of LiAlH₄ (8.34 g, 219 mmol) in anhydrous THF (30.0 mL) at 0 °C.
 - Heat the mixture to reflux for 1 hour.
- Work-up and Isolation:
 - After the reaction is complete, cool the mixture to room temperature.
 - Under vigorous stirring, slowly and sequentially add water (10.0 mL), 4M NaOH aqueous solution (10.0 mL), and water (10.0 mL).
 - Remove the insoluble material by filtration through a pad of diatomaceous earth.
 - Separate the organic phase and dry it with KOH.

- Decant the dried organic phase, dry it further over Na_2SO_4 , filter, and concentrate.
- Formation of the Hydrochloride Salt:
 - Dissolve the residue in MTBE (100 mL).
 - Add a 4N HCl solution in dioxane (10.0 mL) and stir at room temperature for 30 minutes.
 - Collect the resulting white solid precipitate by filtration to yield **1-(aminomethyl)cyclopentanol** hydrochloride.

The following diagram illustrates the workflow for this synthesis.

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Caption: Workflow for the synthesis of **1-(aminomethyl)cyclopentanol** hydrochloride.

Biological Activity and Potential Applications

1-(Aminomethyl)cyclopentanol is recognized for its potential applications in the pharmaceutical industry.^[2] Research indicates that it may exhibit various biological activities, including potential neuroprotective effects.^[3] Its structural features make it a valuable precursor in the synthesis of biologically active compounds, and its ability to potentially interact with neurotransmitter systems suggests it could be a candidate for the development of treatments for neurological disorders.^[3] However, detailed studies elucidating the specific mechanisms of action and signaling pathways for **1-(Aminomethyl)cyclopentanol** are not widely available in the public literature. Further research is necessary to fully understand its pharmacological profile.

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